

bupirimate solubility and octanol-water partition coefficient

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Compound Focus: Bupirimate

CAS No.: 41483-43-6

Cat. No.: S522277

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Core Physicochemical Properties of Bupirimate

The table below summarizes the key quantitative data for **bupirimate**, which is fundamental for understanding its behavior in environmental and biological systems.

Property	Value	Conditions	Source
Water Solubility	13.06 mg/L	20°C, pH 7 [1]	Pesticide Properties Database (PPDB)
Water Solubility	22 mg/L	25°C [2]	Drugfuture.com
Octanol-Water Partition Coefficient (Log P)	3.68	20°C [1]	Pesticide Properties Database (PPDB)

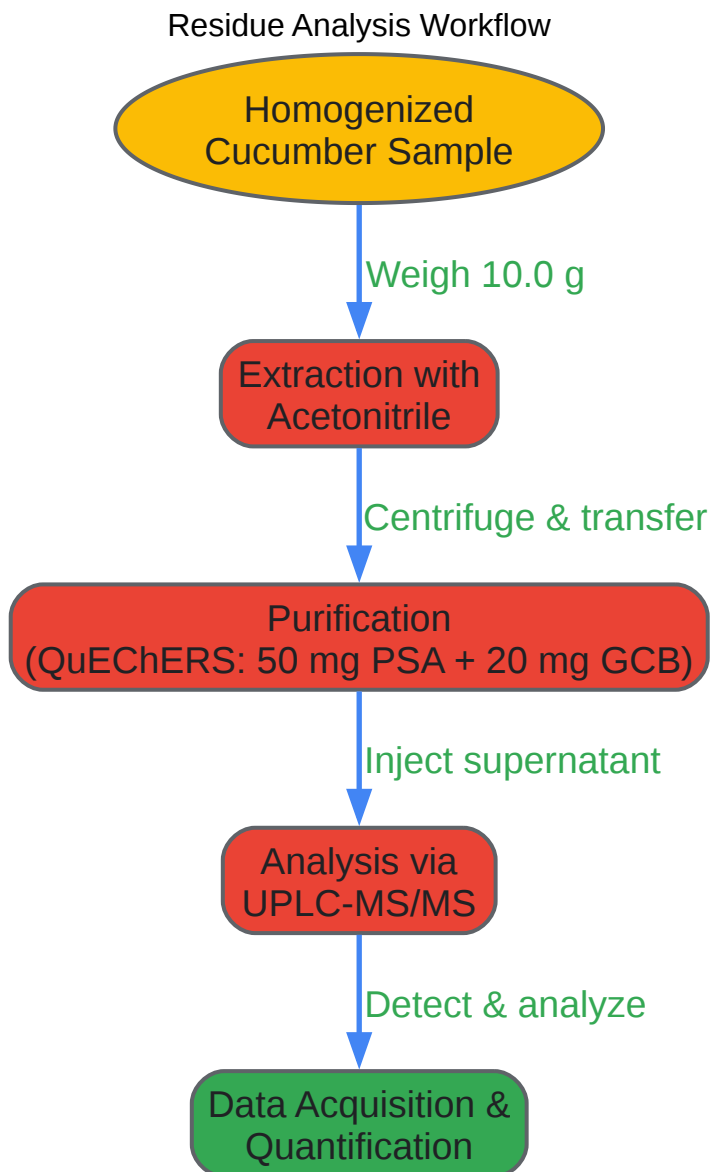
Experimental Protocols for Residue Analysis

While classical methods like shake-flask can determine solubility and Log P, modern pesticide analysis focuses on detecting residues in complex matrices like food crops. The following protocol, based on a 2023

study for detecting **bupirimate** and its metabolite (ethirimol) in cucumbers, exemplifies a detailed and validated methodology [3].

Workflow for Residue Analysis

The following diagram outlines the key stages of the sample preparation and analysis workflow.



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Sample Preparation and Extraction

- **Homogenization:** Fresh cucumber samples are first homogenized into a fine pulp.
- **Weighing:** A representative portion (e.g., 10.0 g) is accurately weighed into a centrifuge tube.
- **Extraction:** The sample is extracted with a solvent like **acetonitrile**. The tube is shaken vigorously for a set period to ensure the solvent penetrates the matrix and dissolves the target analytes (**bupirimate** and ethirimol) [3].

Cleanup and Purification (QuEChERS)

This step removes interfering compounds (e.g., pigments, sugars, fatty acids) from the crude extract.

- **Sorbent Use:** The extract is transferred to a tube containing a mixture of purification sorbents. The study identified **50 mg PSA (Primary Secondary Amine)** and **20 mg GCB (Graphitized Carbon Black)** as the optimal combination for cucumbers.
 - **PSA** removes various polar impurities like sugars and fatty acids.
 - **GCB** effectively adsorbs pigments like chlorophyll [3].
- **Mixing and Centrifugation:** The mixture is shaken and centrifuged. The purified supernatant is then collected for analysis [3].

Instrumental Analysis (UPLC-MS/MS)

- **Technique:** The analysis is performed using **Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS)**. This technique offers high sensitivity, speed, and specificity [3].
- **Chromatography:** The purified extract is injected into the UPLC system, where **bupirimate** and ethirimol are separated from each other and any remaining matrix components based on their interaction with the chromatographic column.
- **Detection and Quantification:** The mass spectrometer detects the compounds based on their unique mass-to-charge ratios. Quantification is achieved by comparing the signal intensity of the samples to a calibration curve prepared with known standard concentrations [3].

Method Validation

The established method is rigorously validated to ensure reliability:

- **Linearity:** A correlation coefficient (R^2) of **1.0000** was reported for both analytes in the range of 0.001–0.5 mg/L [3].
- **Recovery and Precision:** Average recoveries for **bupirimate** in cucumber were between **95.2% and 98.7%** with relative standard deviations (RSDs) of **0.92–5.54%**, indicating high accuracy and repeatability [3].
- **Sensitivity:** The Limit of Quantification (LOQ) was determined to be **0.01 mg/kg** for both compounds [3].

Application and Context

The provided Log P value of **3.68** indicates that **bupirimate** is **lipophilic** [1]. This property influences its behavior, suggesting a tendency to bioaccumulate and bind to organic matter in the environment. The moderate water solubility further supports its potential for systemic movement within plants, which is key to its function as a fungicide [1].

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References

1. Bupirimate (Ref: PP 588) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
2. Bupirimate [drugfuture.com]
3. Determination of the Dissipation Dynamics and Terminal ... [pmc.ncbi.nlm.nih.gov]

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